

# Unlocking Livestock Potential: A Technical Guide to Neogen's Genomic Solutions

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide explores the core of **Neogen's** genomic solutions for livestock, offering a comprehensive overview for researchers, scientists, and professionals in drug development. Delving into the technology, data presentation, and experimental underpinnings of these tools, this document aims to provide a deeper understanding of their application in advancing animal genetics and health.

## Introduction to Neogen's Livestock Genomics

**Neogen** is a prominent provider of genomic services to the global livestock industry.[1] Their solutions are designed to aid producers in making more informed selection, breeding, and management decisions to enhance the quality and efficiency of their herds.[2] The core of their offering revolves around two main product lines: Igenity® profiles, which provide genetic merit predictions for a variety of traits, and GeneSeek® Genomic Profiler™ (GGP) arrays, which are high-density SNP chips used for genotyping.[2][3] These tools are utilized across beef and dairy cattle, swine, and sheep to unlock the genetic potential of each animal.[2]

The genomic profiles developed by **Neogen** allow for the strategic selection of cattle that align with specific operational and environmental goals. This is achieved by providing tangible results that help differentiate the value of cattle and facilitate improvement with each generation. By identifying the genetic potential for key traits, from calving ease to carcass weight, producers can reduce uncertainty and mitigate risks in their operations.

## Core Technologies: SNP Genotyping Arrays

**Neogen's** genomic solutions are built upon Single Nucleotide Polymorphism (SNP) genotyping technology. They partner with Illumina, a leader in sequencing and array technology, to offer a range of GeneSeek Genomic Profiler (GGP) arrays. These arrays are customized for various livestock species and leverage Illumina's Infinium® array technology with GeneSeek's custom content to enable accurate genotyping for selection and breeding.

The GGP arrays are developed by leading agricultural researchers and utilize thousands of industry-validated SNP markers. These specialty whole-genome arrays are designed for a variety of applications including SNP profiling, marker-assisted selection, disease diagnostics, and identity management.

## Data Presentation: Quantitative Trait Information

**Neogen's** Igenity® profiles report on a wide array of economically important traits. The results are often presented as a simple 1 to 10 score, making them easy to interpret for producers. A higher score generally indicates a higher genetic potential for that specific trait, although for some traits, a lower score may be more desirable. This scoring system allows for the straightforward ranking of animals based on their genetic merit for various maternal, performance, and carcass traits.

Below are tables summarizing the key traits evaluated by some of **Neogen's** flagship genomic profiles for beef and dairy cattle.

### Igenity® Beef Profile Traits

Trait Category	Trait Name	Description
Maternal	Birth Weight (BW)	Predicts the variation in birth weight a heifer or bull will pass to its offspring.
Calving Ease Direct (CED)	Percentage of unassisted births, indicating the probability a calf will be born unassisted out of a first-calf heifer.	
Calving Ease Maternal (CEM)	The probability a first-calf heifer will calve unassisted, considering all genetic factors.	
Stayability (STAY)	The chance a heifer will remain in the herd as a productive cow until at least six years of age.	
Heifer Pregnancy (HPG)	A heifer's potential to conceive during the breeding season relative to other heifers.	
Docility (DOC)	The animal's genetic potential to be calm or have calm offspring.	
Milk (M)	Expressed as pounds of calf weaning weight affected by the milk production of a calf's dam.	
Performance	Residual Feed Intake (RFI)	An indicator of feed efficiency; the difference in daily feed consumption to achieve the same level of daily gain.
Average Daily Gain (ADG)	Identifies an animal's genetic potential for post-weaning growth.	

Weaning Weight (WW)	Predicts the difference in 205-day weight.	
Scrotal Circumference (SC)	An indicator of fertility in replacement females.	
Yearling Weight (YW)	Predicts the difference in 365-day weight.	
Carcass	Tenderness (TEND)	Genetic potential for carcass tenderness as measured by the Warner-Bratzler Shear Force test.
Marbling (MARB)	Predicts the genetic potential for the amount of intramuscular fat.	
Ribeye Area (REA)	Predicts the genetic potential for the size of the ribeye muscle.	
Fat Thickness (FAT)	Predicts the genetic potential for the amount of external fat.	
Hot Carcass Weight (HCW)	Predicts the genetic potential for the weight of the carcass after slaughter.	

## Igenity® Dairy Profile Traits (Igenity® Basic)

Trait Category	Trait Name	Description
Health & Fertility	Productive Life	Predicts the length of time a cow will remain productive in the herd.
Fertility	An animal's potential for fertility, measured in pregnancy rate.	
Somatic Cell Score (SCS)	An indicator of the potential for mastitis.	
Conformation	Dairy Form	Related to productive life, with lower dairy form being associated with less susceptibility to metabolic and reproductive problems.
Production	Milk Yield	Genetic potential for the volume of milk produced.
Fat	Genetic potential for the amount of fat in the milk.	
Fat (%)	Genetic potential for the percentage of fat in the milk.	
Protein	Genetic potential for the amount of protein in the milk.	
Protein (%)	Genetic potential for the percentage of protein in the milk.	
Milk Proteins	Kappa Casein	A milk protein variant important for cheese production.
Beta Casein	Includes variants such as A1 and A2.	
Beta Lactoglobulin	A major whey protein in milk.	

Recessive Traits	BLAD	Bovine Leukocyte Adhesion Deficiency.
DUMPS	Deficiency of Uridine Monophosphate Synthase.	

## Experimental Protocols

While **Neogen** does not publicly provide detailed, step-by-step laboratory protocols for their proprietary genomic solutions, a general workflow can be compiled from their documentation and peer-reviewed research that has utilized their products.

## Sample Collection and Submission

**Neogen** provides guidelines for the collection of various sample types for DNA analysis. The quality of the DNA testing starts with the quality of the sample.

- Tissue Sampling Units (TSUs): A common method for collecting a tissue sample from the ear of an animal.
- Blood Samples: Can be collected on specialized blood cards or in EDTA tubes.
- Hair Samples: Hair follicles are a source of DNA.
- Semen Samples: Can also be used for DNA extraction.

Samples are submitted to **Neogen's** laboratories with a completed submission form that includes animal identification information.

## DNA Extraction and Genotyping

Upon receipt at the laboratory, DNA is extracted from the submitted samples. The extracted DNA is then genotyped using one of **Neogen's** GeneSeek® Genomic Profiler™ (GGP) arrays on an Illumina platform.

A peer-reviewed study utilizing the GeneSeek Genomic Profiler (GGP) Bos indicus 50K panel provides insight into a typical genotyping and quality control protocol:

- Genotyping: Genomic DNA is genotyped using the specified GGP SNP panel.
- Genotype Calling: Genotype calling is performed using software such as GenomeStudio, with a GenCall Score threshold of 0.15 or greater.
- SNP Quality Control: SNPs are typically excluded from analysis based on the following criteria:
  - Unknown genomic position.
  - Monomorphic (no variation).
  - Minor Allele Frequency (MAF) below a certain threshold (e.g.,  $< 0.05$ ).
  - Location on sex chromosomes.
  - Call rate below a certain threshold (e.g.,  $< 95\%$ ).
  - Significant deviation from Hardy-Weinberg equilibrium (e.g.,  $p \leq 10^{-6}$ ).

## Data Analysis and Interpretation

The raw genotype data from the SNP arrays undergoes a bioinformatics pipeline to generate the final genomic predictions and trait scores. While the specifics of **Neogen's** proprietary algorithms are not public, the general process involves several key steps.

### Imputation

For lower-density SNP panels, imputation is used to infer the genotypes of a larger number of SNPs that are present on higher-density panels. This process increases the amount of genomic information available for each animal. The GeneSeek Genomic Profiler (GGP) chips are designed to have additional SNPs to improve imputation accuracy. For example, the GGP Bovine 100K has an average imputation accuracy to the Illumina Bovine HD of  $>99.5\%$  in both Angus and Holstein animals.

### Genomic Prediction

Genomic predictions for various traits are calculated using statistical models that relate the SNP genotypes to the observed phenotypes in a large reference population. These models estimate the effect of each SNP on a given trait. The sum of these effects for an individual animal provides its genomic estimated breeding value (GEBV).

## Conversion to Igenity® Scores

The calculated GEBVs are then converted into the user-friendly 1 to 10 Igenity® scores. This scoring system provides a simplified way to compare the genetic merit of different animals within a population.

## Visualizing Workflows and Pathways

To better illustrate the processes involved in **Neogen's** genomic solutions, the following diagrams have been created using the Graphviz DOT language.

## Experimental and Data Analysis Workflow

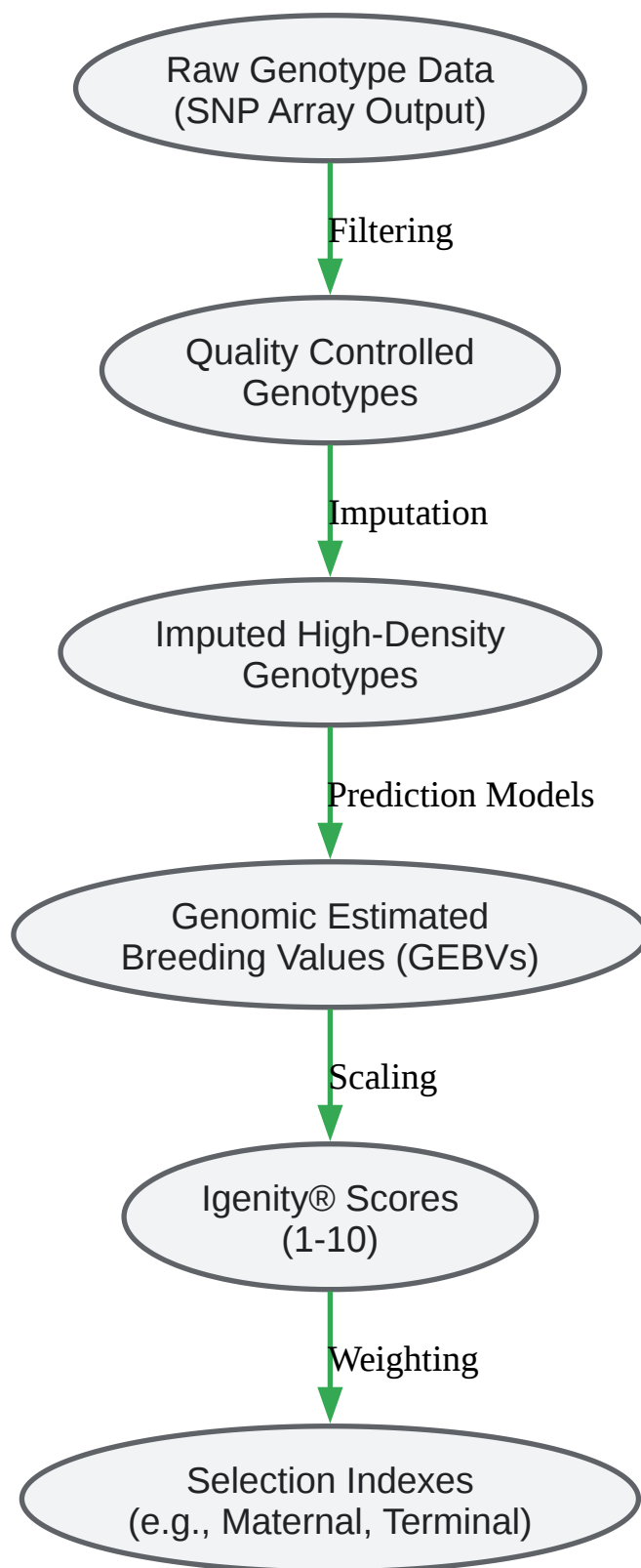


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Caption: A high-level overview of the workflow from sample collection to the final genomic report.

## Logical Relationship of Genomic Data Components





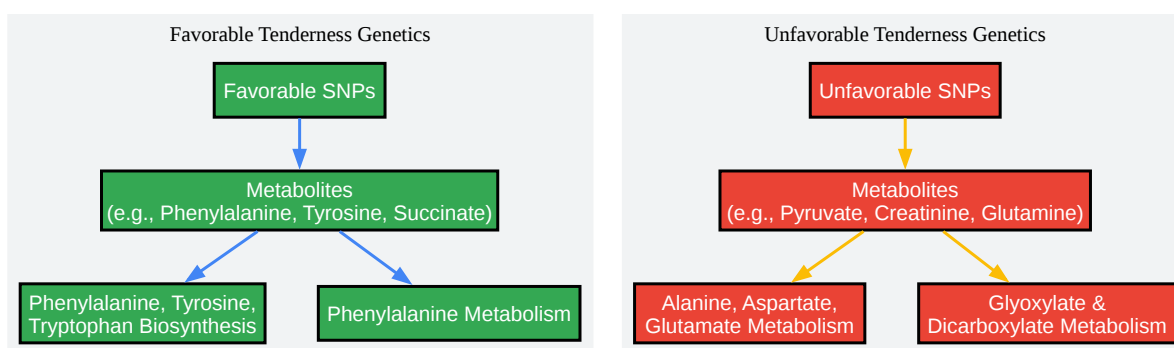
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Caption: The logical progression and relationship between different forms of genomic data.

## Example Signaling Pathway: Metabolic Pathways Associated with Beef Tenderness

Based on a study that integrated genomic and metabolomic data in Nellore cattle, it is possible to visualize some of the metabolic pathways associated with genetic selection for meat tenderness. The study identified associations between specific SNPs and metabolites, suggesting that genetic selection for tenderness can influence metabolic profiles.

In the group of animals with favorable genetics for tenderness, there was an enrichment of the phenylalanine, tyrosine, and tryptophan biosynthesis pathway, and the phenylalanine metabolism pathway. In contrast, the group with unfavorable genetics for tenderness showed enrichment in the alanine, aspartate, and glutamate metabolism pathway, and the glyoxylate and dicarboxylate metabolism pathway.



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Caption: Metabolic pathways associated with genetic merit for beef tenderness.

## Conclusion

**Neogen's** genomic solutions provide a powerful suite of tools for the modern livestock industry. By leveraging advanced SNP genotyping technologies, they offer valuable insights into the

genetic merit of individual animals for a wide range of economically important traits. While the proprietary nature of their specific experimental protocols and data analysis pipelines limits a full, in-depth technical disclosure, this guide has synthesized the available information from public sources and peer-reviewed research to provide a comprehensive overview for the scientific community. The continued advancement and application of these genomic technologies hold significant promise for accelerating genetic progress, improving animal health and welfare, and enhancing the sustainability of livestock production.

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